

environmental footprint of isononyl alcohol vs alternatives

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Compound Focus: Isononyl alcohol

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Isononyl Alcohol Overview and Alternatives

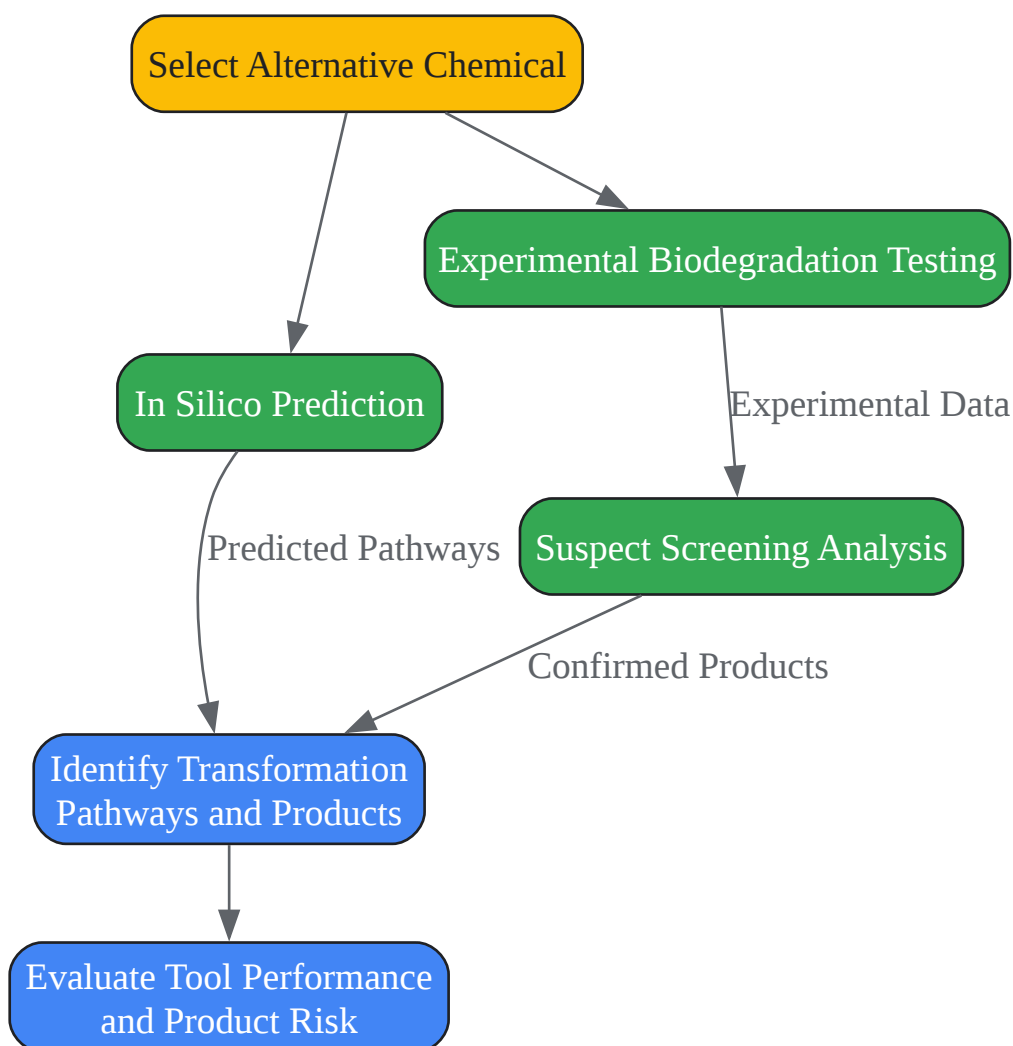
The table below summarizes **isononyl alcohol** and common alternative plasticizers based on the available information.

Product Name	Primary Applications	Environmental & Market Notes
Isononyl Alcohol (INA) [1] [2]	Plasticizer production (e.g., DINP, non-phthalates), lubricants, surfactants [1] [3] [4]	Petroleum-derived; key concern is environmental impact of production [1]. Market shift towards bio-based INA alternatives [1] [5].
DINCH [6]	Plasticizer (alternative to phthalates)	Considered an emerging alternative; environmental transformation products require further study [6].
DEHA [6]	Plasticizer (alternative to phthalates)	Considered an emerging alternative; environmental transformation products require further study [6].
ATBC [6]	Plasticizer (alternative to phthalates)	Considered an emerging alternative; environmental transformation products require further study [6].

A Framework for Assessing Environmental Transformation

For a comprehensive safety assessment, it is crucial to study not just the original chemical but also the transformation products it creates in the environment. One scientific paper outlines a methodological framework for this purpose, which you can adapt for your own comparative studies [6].

The workflow below illustrates this integrated approach for identifying and assessing transformation products of alternative chemicals.



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The methodology involves three main technical components [6]:

- **In Silico Tools:** Use software to computationally predict potential transformation pathways and products.
- **Biodegradation Testing:** Conduct laboratory experiments to observe the chemical's breakdown under environmental conditions.
- **Suspect Screening Analysis:** Use analytical techniques (like high-resolution mass spectrometry) to detect and identify the predicted transformation products in experimental samples.

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